

2-Chloro-7-fluoroquinoline-3-carboxaldehyde

CAS number

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Compound of Interest

Compound Name: 2-Chloro-7-fluoroquinoline-3-carboxaldehyde

CAS No.: 745830-16-4

Cat. No.: B1365298

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An In-Depth Technical Guide to: **2-Chloro-7-fluoroquinoline-3-carboxaldehyde** (CAS 745830-16-4)[[1](#)]

Executive Summary: The Bifunctional Pharmacophore

2-Chloro-7-fluoroquinoline-3-carboxaldehyde (CAS 745830-16-4) is a high-value heterocyclic scaffold predominantly used in the synthesis of advanced medicinal agents. It belongs to the class of haloquinoline-3-carbaldehydes, which are celebrated as "privileged structures" in drug discovery due to their ability to engage multiple biological targets, including kinases (e.g., Pim-1), DNA gyrase, and topoisomerase enzymes.

This molecule is defined by three strategic reactive centers:

- C3-Formyl Group (-CHO): A versatile electrophile for condensation reactions (Knoevenagel, Wittig, Schiff base formation).

- C2-Chloro Substituent (-Cl): An activated leaving group primed for Nucleophilic Aromatic Substitution (), allowing the introduction of diverse amines, thiols, or alkoxides.
- C7-Fluoro Moiety (-F): A metabolic blocker that enhances lipophilicity and prevents oxidative metabolism at the sensitive C7 position, a common liability in quinoline drugs.

Chemical Identity & Physical Properties

Property	Specification
CAS Number	745830-16-4
IUPAC Name	2-Chloro-7-fluoroquinoline-3-carbaldehyde
Molecular Formula	
Molecular Weight	209.60 g/mol
Appearance	Pale yellow to off-white solid
Melting Point	148–152 °C (Typical range for pure polymorphs)
Solubility	Soluble in DMSO, DMF, CHCl ₃ ; Sparingly soluble in EtOH; Insoluble in
Functional Class	Heterocyclic Electrophile / Fluoroquinolone Precursor

Synthetic Architecture: The Meth-Cohn Vilsmeier-Haack Protocol

The industrial and laboratory standard for synthesizing this compound is the Meth-Cohn approach, utilizing a Vilsmeier-Haack cyclization. This method is preferred over the Friedländer synthesis due to its operational simplicity and the ready availability of acetanilide precursors.

Reaction Mechanism & Regioselectivity

The synthesis begins with 3-fluoroacetanilide. A critical aspect of this protocol is regiocontrol.

- Substrate: N-(3-fluorophenyl)acetamide.
- Reagent: [ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">](#)

/ DMF (Vilsmeier Reagent).[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Cyclization Logic: The Vilsmeier reagent attacks the amide carbonyl. The subsequent intramolecular electrophilic aromatic substitution can theoretically occur at two positions ortho to the nitrogen. However, cyclization occurs preferentially at the position para to the fluorine atom (leading to the 7-fluoro isomer) rather than the sterically crowded position between the nitrogen and fluorine (which would yield the 5-fluoro isomer).

Detailed Experimental Protocol

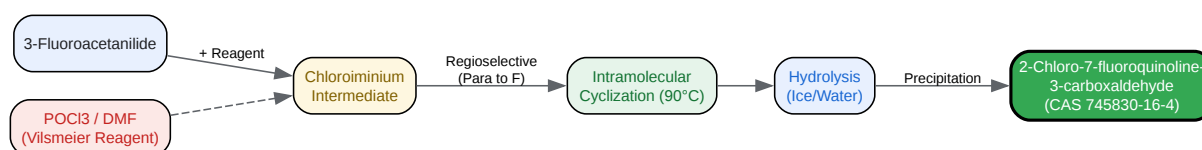
- Step 1: Reagent Formation: In a dry round-bottom flask under inert atmosphere (), charge Dimethylformamide (DMF) (3.0 equiv). Cool to 0–5 °C. Dropwise add Phosphoryl Chloride () (7.0 equiv). Caution: Highly Exothermic. Stir for 30 min to generate the chloroiminium salt.
- Step 2: Addition: Add N-(3-fluorophenyl)acetamide (1.0 equiv) portion-wise to the cold Vilsmeier reagent.
- Step 3: Cyclization: Heat the mixture to 85–95 °C for 4–6 hours. Monitor by TLC (30% EtOAc/Hexane). The solution will darken as the quinoline core forms.
- Step 4: Quenching & Hydrolysis: Pour the reaction mixture onto crushed ice (approx. 10x volume). Stir vigorously. The iminium intermediate hydrolyzes to the aldehyde. Neutralize carefully with saturated

or

to pH 7–8.
- Step 5: Isolation: The product precipitates as a pale yellow solid. Filter, wash with copious water, and dry.

- Step 6: Purification: Recrystallize from hot Ethyl Acetate or Ethanol to remove trace 5-fluoro regioisomer.

Visualization of Synthesis Pathway



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Caption: The Meth-Cohn Vilsmeier-Haack cascade transforming 3-fluoroacetanilide into the target scaffold.

Divergent Reactivity & Functionalization[7]

The power of CAS 745830-16-4 lies in its orthogonal reactivity. The C2-Chloro and C3-Formyl groups can be manipulated independently to create massive libraries of bioactive compounds.

C2-Chlorine Displacement ()

The chlorine at C2 is activated by the adjacent ring nitrogen (an electron sink).

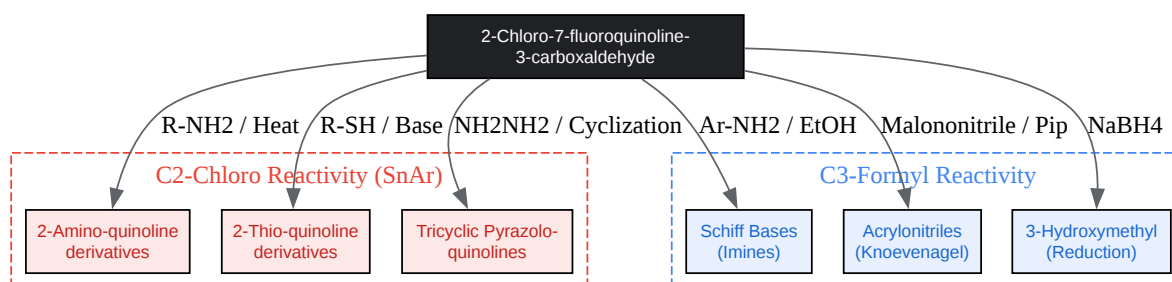
- Nucleophiles: Primary/secondary amines, hydrazines, thiols.
- Conditions: Reflux in ethanol or DMF with a base (or).
- Application: This is the primary vector for introducing solubility-enhancing groups (e.g., piperazines) seen in fluoroquinolone antibiotics.

C3-Formyl Derivatization

The aldehyde is a handle for carbon-carbon or carbon-nitrogen bond formation.

- Knoevenagel Condensation: Reaction with malononitrile or ethyl cyanoacetate yields acrylonitriles (potential anticancer agents).
- Schiff Bases: Reaction with anilines yields imines, often reduced to secondary amines.
- Oxidation: Conversion to 2-chloro-7-fluoroquinoline-3-carboxylic acid (precursor to tricyclic systems).

Reactivity Map



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Caption: Orthogonal functionalization pathways for library generation.

Safety & Handling (GHS Standards)

As a halogenated aldehyde, this compound requires strict adherence to safety protocols.

- Signal Word: WARNING
- Hazard Statements:
 - H315: Causes skin irritation.[5]
 - H319: Causes serious eye irritation.[5]
 - H335: May cause respiratory irritation.[5]

- Handling Protocol:
 - Work within a certified chemical fume hood.
 - Avoid contact with strong oxidizing agents and strong bases.
 - Storage: Store under inert gas (or Ar) at 2–8 °C. Aldehydes are prone to autoxidation to carboxylic acids upon prolonged exposure to air.

References

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